

Application Notes and Protocols for the Detection and Quantification of 4-Phenylphenol

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Compound of Interest

Compound Name: 4-Phenylphenol

Cat. No.: B075521

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Introduction

4-Phenylphenol (4-PP), also known as 4-hydroxybiphenyl, is a phenolic compound with a wide range of industrial applications, including its use as an intermediate in the synthesis of resins, as a biocide, and as a component in the manufacturing of certain dyes and agrochemicals. Due to its potential endocrine-disrupting properties and environmental persistence, sensitive and reliable analytical methods for its detection and quantification in various matrices are crucial. These application notes provide detailed protocols for the analysis of **4-Phenylphenol** using High-Performance Liquid Chromatography (HPLC) with UV detection and Gas Chromatography-Mass Spectrometry (GC-MS). Additionally, a spectrophotometric method for the quantification of total phenols, which can be adapted for **4-Phenylphenol**, is described. Sample preparation protocols for different matrices and an overview of the signaling pathways affected by **4-Phenylphenol** are also included.

Analytical Techniques

A variety of analytical techniques can be employed for the detection and quantification of **4-Phenylphenol**. The choice of method often depends on the sample matrix, the required sensitivity, and the available instrumentation.

High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

HPLC-UV is a robust and widely used technique for the quantification of **4-Phenylphenol**. The method offers good sensitivity and reproducibility.

Quantitative Data Summary

Parameter	Value	Reference
Linearity Range	0.02 - 0.9 mg/L	[1]
Correlation Coefficient (r^2)	≥ 0.9928	[1]
Limit of Detection (LOD)	0.006 - 0.05 mg/L	[1]
Limit of Quantification (LOQ)	0.02 mg/L	[1]
Recovery	87.5% - 105.2%	[1]
Precision (RSD)	< 12.0%	[1]

Experimental Protocol

Materials and Reagents:

- **4-Phenylphenol** standard (purity $\geq 98\%$)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Phosphoric acid or Formic acid (analytical grade)
- Methanol (HPLC grade)
- Borate buffer (0.1 M, pH 8.5)
- 4-Nitrobenzoyl chloride (4-NB-Cl) solution (2 mg/mL in acetonitrile)

Instrumentation:

- HPLC system with a UV detector
- C18 reverse-phase column (e.g., 150 x 4.6 mm, 5 μ m) or a specialized column like Newcrom R1[2]
- Data acquisition and processing software

Chromatographic Conditions (Isocratic):

- Mobile Phase: Acetonitrile and water containing a small amount of phosphoric acid or formic acid. A typical mobile phase composition is a mixture of acetonitrile and water. For Mass Spectrometry (MS) compatible methods, formic acid should be used instead of phosphoric acid.[2]
- Flow Rate: 1.0 mL/min
- Column Temperature: Ambient
- Detection Wavelength: 280 nm[1]
- Injection Volume: 20 μ L

Standard Preparation:

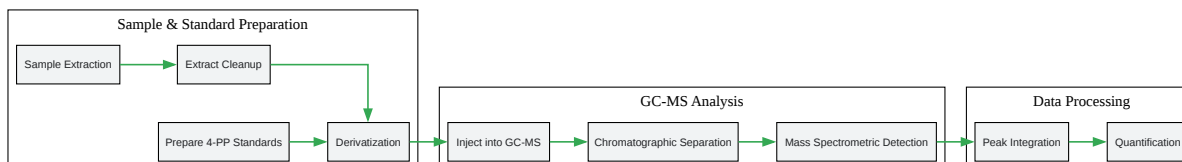
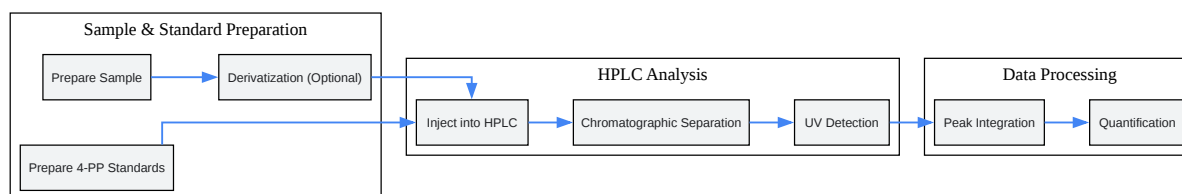
- Prepare a stock solution of **4-Phenylphenol** (e.g., 1000 mg/L) in methanol.
- Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to cover the desired concentration range (e.g., 0.02, 0.05, 0.1, 0.2, 0.5, 1.0 mg/L).

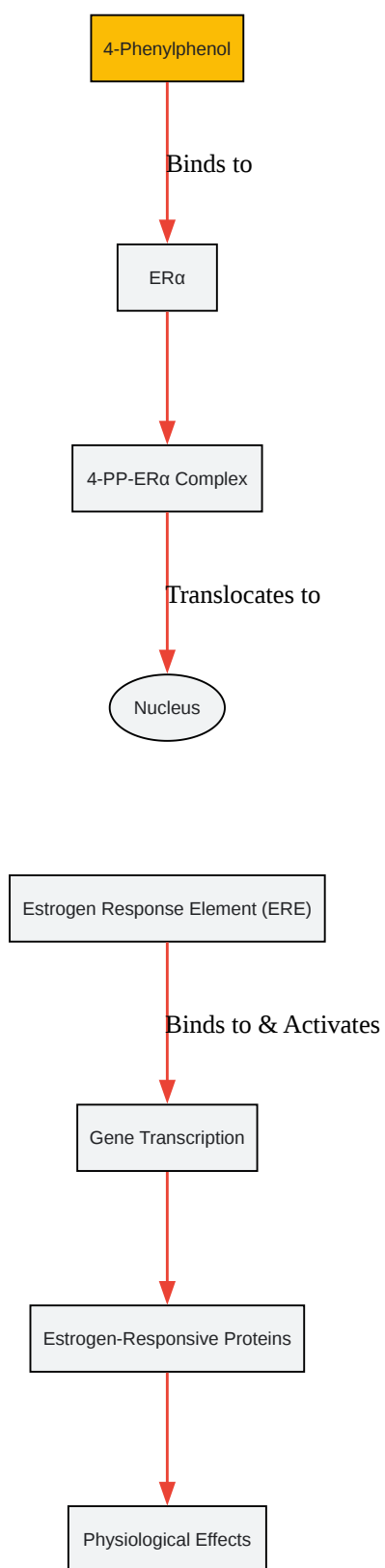
Sample Preparation (with Derivatization for Enhanced Sensitivity):[1]

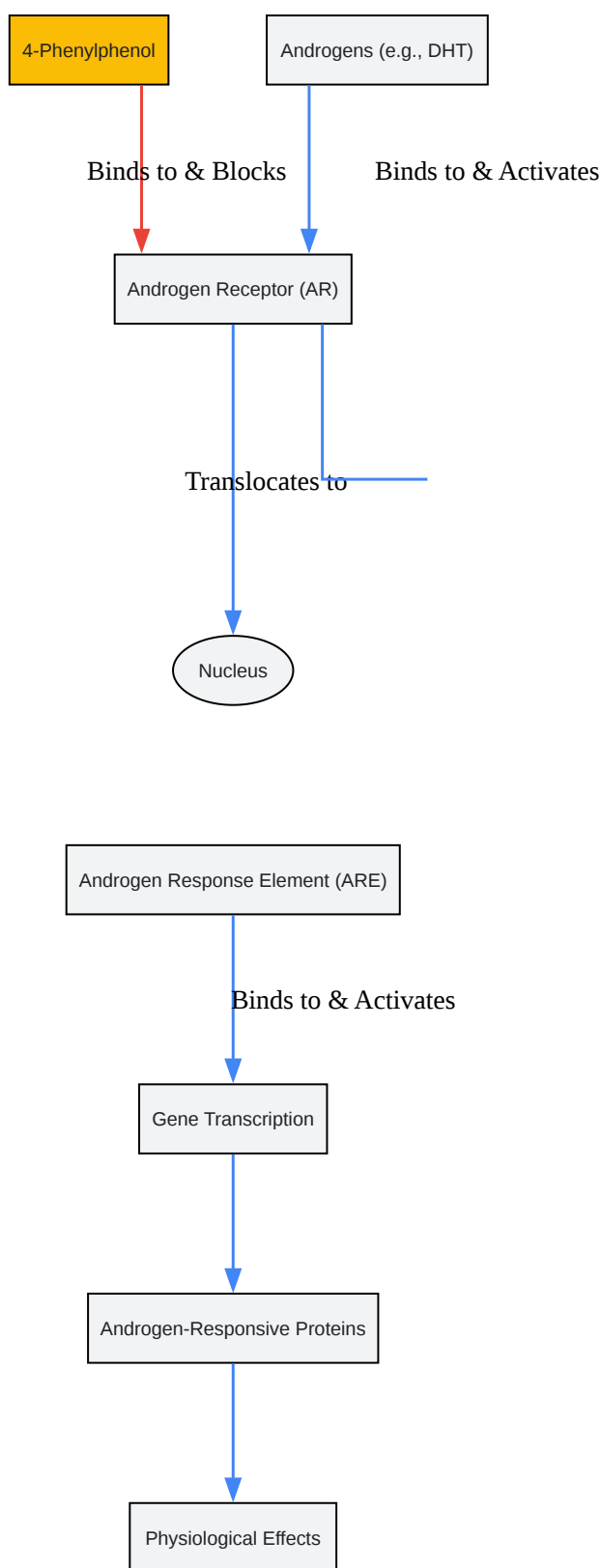
- To 100 μ L of the aqueous sample, add 100 μ L of 0.1 M borate buffer (pH 8.5).
- Add 100 μ L of 4-nitrobenzoyl chloride solution (2 mg/mL in acetonitrile).
- Vortex the mixture and heat at 50°C for 1 minute.

- Cool the mixture to room temperature.
- Inject an aliquot (e.g., 50 μ L) into the HPLC system.

Workflow Diagram







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